

Application Notes and Protocols for TOP5668-Induced Follicular Maturation in Rats

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Compound of Interest

Compound Name: TOP5668

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This document provides detailed application notes and protocols for the use of **TOP5668**, an orally active and selective follicle-stimulating hormone receptor (FSHR) allosteric agonist, for inducing follicular maturation in rats. The information is based on preclinical studies and is intended to guide researchers in designing and executing relevant experiments.

Overview of TOP5668

TOP5668 is a small molecule that acts as an allosteric agonist of the follicle-stimulating hormone receptor (FSHR).[1][2] Unlike conventional gonadotropin treatments, **TOP5668** has the advantage of being orally bioavailable.[2][3] Preclinical studies have demonstrated its efficacy in promoting folliculogenesis and superovulation in rats and mice, mimicking the biological activity of recombinant human FSH (rec-hFSH).[1][2][3] **TOP5668** exhibits high selectivity for the FSHR, with no appreciable activity on the luteinizing hormone/choriogonadotropin receptor (LH/CGR) or the thyroid-stimulating hormone receptor (TSHR).[1][2]

Quantitative Data Summary

The following tables summarize the key quantitative data from in vivo and in vitro studies of **TOP5668** in rats.

Table 1: In Vivo Efficacy of **TOP5668** in Immature Rats[1]

Dosage (mg/kg, oral)	Outcome	Result
2.5	Minimum effective dose	Stimulation of follicular growth and maturation.
5	Number of Cumulus-Oocyte Complexes (COCs)	Plateau in the number of retrieved COCs, with only a slight increase at higher doses (10 and 20 mg/kg).
10	Number of Cumulus-Oocyte Complexes (COCs)	Similar efficacy to 5 mg/kg.
20	Number of Cumulus-Oocyte Complexes (COCs)	Slight increase in retrieved COCs compared to 5 and 10 mg/kg.

Table 2: In Vitro Activity of **TOP5668** in Rat Granulosa Cells[1]

Parameter	Condition	Value
Estradiol Production (EC50)	In the absence of rec-hFSH	Potent
Estradiol Production (EC50)	In the presence of low concentration of rec-hFSH (0.2 pM)	2-fold improvement

Experimental Protocols

In Vivo Induction of Follicular Maturation in Immature Rats

This protocol is designed to assess the in vivo efficacy of **TOP5668** in stimulating follicular development and oocyte maturation in an immature rat model.

Materials:

- **TOP5668**

- Immature female rats (e.g., Sprague-Dawley, 21-23 days old)
- Vehicle for oral administration (e.g., 0.5% methylcellulose)
- Human chorionic gonadotropin (hCG) for ovulation induction
- Saline solution
- Standard laboratory equipment for oral gavage, animal handling, and euthanasia
- Dissecting microscope and tools for oocyte collection

Procedure:

- Animal Acclimatization: Acclimatize immature female rats to the housing conditions for at least 3 days prior to the experiment.
- **TOP5668** Administration:
 - Prepare a suspension of **TOP5668** in the chosen vehicle at the desired concentrations (e.g., 2.5, 5, 10, 20 mg/kg).
 - Administer the **TOP5668** suspension or vehicle control to the rats via oral gavage once daily for a predetermined period (e.g., 3-4 days).
- Ovulation Induction:
 - Approximately 48-52 hours after the final **TOP5668** administration, administer a single intraperitoneal injection of hCG (e.g., 10-20 IU) to induce ovulation.
- Oocyte Collection and Evaluation:
 - Approximately 18-20 hours after hCG administration, euthanize the rats.
 - Dissect the oviducts and place them in a suitable culture medium.

- Under a dissecting microscope, rupture the ampullae of the oviducts to release the cumulus-oocyte complexes (COCs).
- Count the number of retrieved COCs.
- Assess the morphology and maturation stage of the oocytes if required.

In Vitro Estradiol Production Assay in Rat Granulosa Cells

This protocol measures the ability of **TOP5668** to stimulate estradiol production in cultured rat granulosa cells, a key indicator of its FSH-like activity.

Materials:

- Immature female rats (e.g., Sprague-Dawley, 21-23 days old)
- Diethylstilbestrol (DES)
- **TOP5668**
- Recombinant human FSH (rec-hFSH)
- Cell culture medium (e.g., DMEM/F12) supplemented with serum and antibiotics
- Androstenedione (testosterone precursor)
- Estradiol ELISA kit
- Standard cell culture equipment (incubator, centrifuge, etc.)

Procedure:

- Granulosa Cell Isolation:
 - Prime immature female rats with daily subcutaneous injections of DES for 3-4 days to stimulate follicular development.

- Euthanize the rats and aseptically dissect the ovaries.
- Puncture the antral follicles with a fine needle to release the granulosa cells into the culture medium.
- Wash the cells by centrifugation and resuspend them in fresh medium.
- Cell Culture and Treatment:
 - Plate the granulosa cells in multi-well plates and allow them to attach overnight.
 - The following day, replace the medium with fresh medium containing androstenedione.
 - Add varying concentrations of **TOP5668**, rec-hFSH (as a positive control), or vehicle control to the wells. For combination studies, a low concentration of rec-hFSH (e.g., 0.2 pM) can be added.
- Estradiol Measurement:
 - Incubate the cells for a specified period (e.g., 24-48 hours).
 - Collect the cell culture supernatant.
 - Measure the concentration of estradiol in the supernatant using a commercial ELISA kit according to the manufacturer's instructions.
- Data Analysis:
 - Calculate the concentration-response curve for **TOP5668** and determine the EC50 value.

Signaling Pathway and Experimental Workflow Diagrams

Signaling Pathway of TOP5668

TOP5668 acts as an allosteric agonist at the FSH receptor, a G-protein coupled receptor (GPCR). The primary signaling pathway involves the activation of the Gs alpha subunit (G α s), which in turn stimulates adenylyl cyclase to increase intracellular cyclic AMP (cAMP) levels.^[4]

This cascade ultimately leads to the physiological responses associated with FSH, such as granulosa cell proliferation and steroidogenesis.

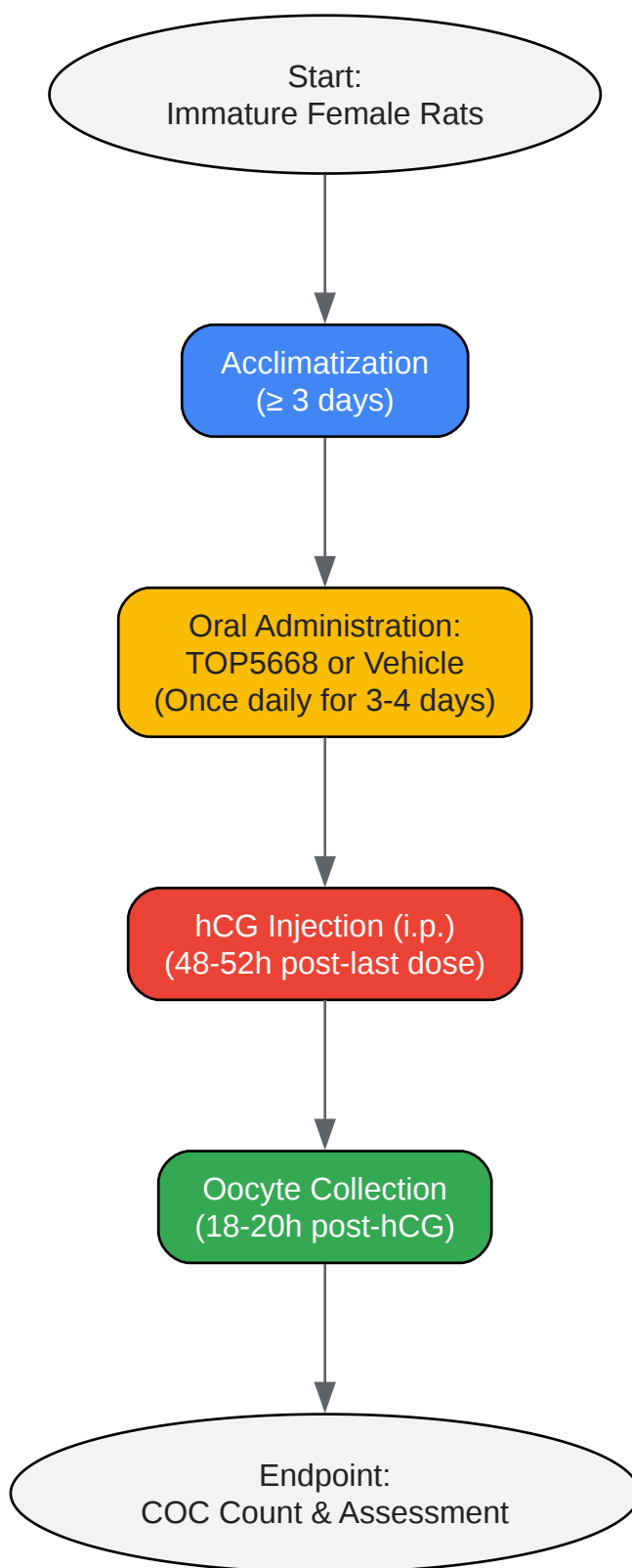


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Caption: **TOP5668** signaling pathway in granulosa cells.

Experimental Workflow for In Vivo Studies

The following diagram illustrates the typical workflow for an in vivo experiment to evaluate the efficacy of **TOP5668** in inducing follicular maturation in rats.



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Caption: Workflow for **TOP5668** in vivo follicular maturation study.

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